

Synthesis of Dithioformic Acid from Carbon Disulfide: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Dithioformic acid*

CAS No.: 4472-10-0

Cat. No.: B12793677

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Dithioformic acid, the simplest of the dithiocarboxylic acids, is a reactive and intriguing molecule with potential applications in organic synthesis and as a ligand in coordination chemistry. Its synthesis from the readily available and inexpensive feedstock, carbon disulfide, presents a direct route to this fundamental sulfur-containing organic acid. This technical guide provides a comprehensive overview of the core principles and methodologies for the synthesis of **dithioformic acid** from carbon disulfide. It includes detailed, albeit model, experimental protocols, a summary of relevant quantitative data, and visualizations of the reaction pathway and experimental workflow to facilitate a deeper understanding for researchers, scientists, and professionals in drug development.

Introduction

Carbon disulfide (CS₂) is a versatile C1 building block in synthetic chemistry, renowned for its reactivity towards nucleophiles. The electrophilic nature of the carbon atom in CS₂ allows for the facile formation of carbon-sulfur bonds, providing a gateway to a wide array of organosulfur

compounds. Among these, dithiocarboxylic acids and their derivatives are of significant interest due to their unique chemical properties and biological activities.

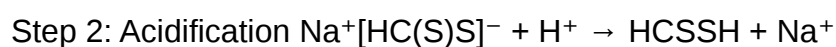
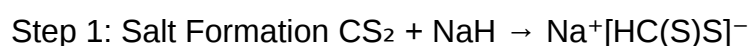
The synthesis of **dithioformic acid** (HCSSH) from carbon disulfide is predicated on the nucleophilic addition of a hydride equivalent to the C=S double bond of CS₂. This reaction initially forms a dithioformate salt, which can then be protonated to yield the free acid. While **dithioformic acid** itself is known to be unstable, its synthesis and in situ use, or the isolation of its more stable salt forms, are of practical importance. This guide will detail a feasible synthetic approach, provide key characterization data, and illustrate the underlying chemical transformations.

Core Synthesis Pathway

The most direct and conceptually simple approach to the synthesis of **dithioformic acid** from carbon disulfide involves a two-step process:

- **Formation of a Dithioformate Salt:** A strong hydride-donating reagent, such as sodium hydride (NaH), is reacted with carbon disulfide in an aprotic solvent. The hydride anion acts as a nucleophile, attacking the electrophilic carbon atom of CS₂ to form the sodium salt of **dithioformic acid** (sodium dithioformate).
- **Acidification:** The resulting dithioformate salt is carefully acidified with a non-oxidizing acid, such as phosphoric acid, to protonate the dithioformate anion and generate the free **dithioformic acid**.

The overall reaction can be summarized as follows:



Experimental Protocols

The following protocols are provided as a representative guide for the synthesis of **dithioformic acid**. Caution: These reactions should be performed in a well-ventilated fume hood by trained personnel, as carbon disulfide is highly flammable and volatile, and sodium hydride is a reactive and flammable solid.

Synthesis of Sodium Dithioformate

Materials:

- Sodium hydride (NaH), 60% dispersion in mineral oil
- Carbon disulfide (CS₂), anhydrous
- Tetrahydrofuran (THF), anhydrous
- Anhydrous hexane
- Nitrogen or Argon gas for inert atmosphere
- Schlenk flask and other appropriate glassware

Procedure:

- In a dry Schlenk flask under an inert atmosphere of nitrogen or argon, a suspension of sodium hydride (1.0 eq) in anhydrous THF is prepared. The mineral oil from the NaH dispersion should be washed away with anhydrous hexane prior to the addition of THF.
- The flask is cooled to 0 °C in an ice bath.
- Carbon disulfide (1.1 eq), dissolved in anhydrous THF, is added dropwise to the stirred suspension of sodium hydride over a period of 30 minutes.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and is stirred for an additional 2-3 hours.
- The formation of the sodium dithioformate product, which may precipitate from the solution, can be observed.
- The solvent can be removed under reduced pressure to yield the crude sodium dithioformate, which can be used in the next step without further purification.

Synthesis of Dithioformic Acid

Materials:

- Crude sodium dithioformate from the previous step
- Phosphoric acid (H_3PO_4), 85%
- Anhydrous diethyl ether
- Anhydrous sodium sulfate (Na_2SO_4)
- Nitrogen or Argon gas for inert atmosphere

Procedure:

- The crude sodium dithioformate is suspended in anhydrous diethyl ether in a flask under an inert atmosphere and cooled to $-10\text{ }^\circ\text{C}$.
- A pre-cooled solution of phosphoric acid (1.0 eq) in anhydrous diethyl ether is added dropwise to the stirred suspension.
- The reaction mixture is stirred at $-10\text{ }^\circ\text{C}$ for 1 hour. The formation of a precipitate of sodium phosphate will be observed.
- The reaction mixture is filtered under an inert atmosphere to remove the inorganic salts.
- The ethereal solution of **dithioformic acid** is dried over anhydrous sodium sulfate.
- The solution of **dithioformic acid** can be used directly for subsequent reactions. Due to its instability, isolation of pure **dithioformic acid** is challenging and it is often used in solution.

Data Presentation

Quantitative data for **dithioformic acid** is not extensively available in the literature. The following tables summarize key physical properties and expected spectroscopic characteristics based on available data and comparison with similar compounds.

Table 1: Physical Properties of **Dithioformic Acid**

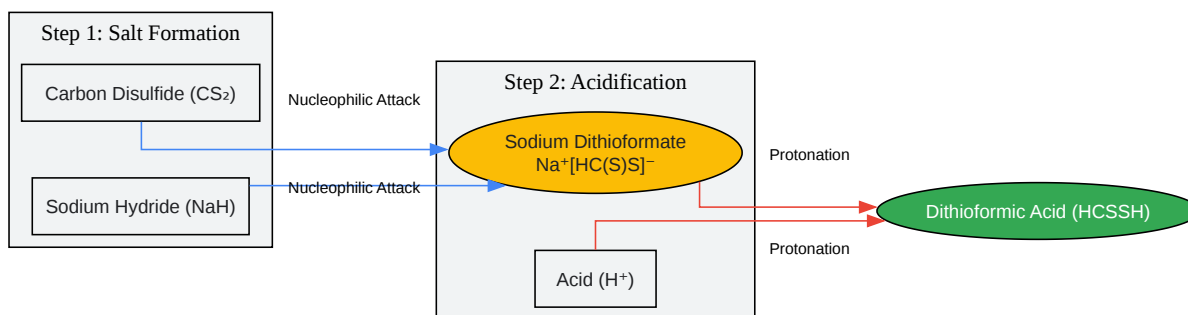
Property	Value
Molecular Formula	CH ₂ S ₂
Molecular Weight	78.17 g/mol
Appearance	Expected to be an unstable liquid
Boiling Point	Not well-documented due to instability
pKa	Estimated to be acidic

Table 2: Spectroscopic Data for **Dithioformic Acid** and its Salt

Technique	Dithioformic Acid (Expected)	Sodium Dithioformate (Expected)
¹ H NMR	Singlet around 10-12 ppm (acidic proton), Singlet around 5-6 ppm (C-H proton)	Singlet around 4-5 ppm (C-H proton)
¹³ C NMR	Signal > 200 ppm for the C=S carbon	Signal in a similar region to the free acid for the C=S carbon
IR (cm ⁻¹)	~2550 (S-H stretch), ~1200- 1050 (C=S stretch)	~1200-1050 (C=S stretch)

Mandatory Visualizations

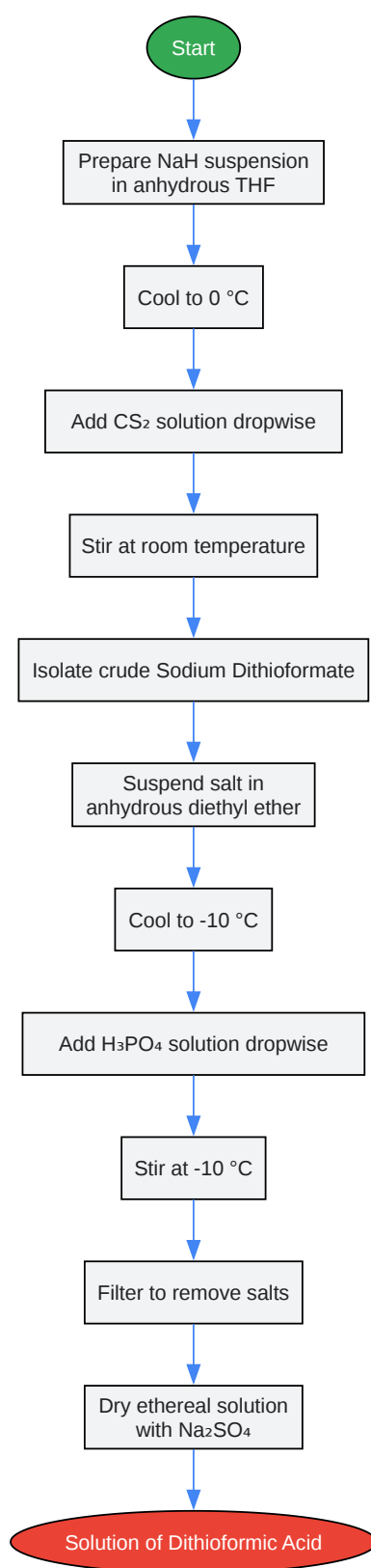
Reaction Pathway for Dithioformic Acid Synthesis



[Click to download full resolution via product page](#)

Caption: Reaction pathway for the synthesis of **dithioformic acid** from carbon disulfide.

Experimental Workflow for Dithioformic Acid Synthesis



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the two-step synthesis of **dithioformic acid**.

Conclusion

The synthesis of **dithioformic acid** from carbon disulfide via a dithioformate salt intermediate is a direct and feasible route to this fundamental organosulfur compound. While the inherent instability of the final product presents challenges for its isolation and handling, the methodologies outlined in this guide provide a solid foundation for its preparation and in situ utilization. The provided experimental protocols, data summaries, and graphical representations are intended to serve as a valuable resource for researchers and professionals engaged in the fields of organic synthesis, coordination chemistry, and drug development, enabling further exploration of the chemistry and potential applications of **dithioformic acid**. Further research into stabilizing the acid, perhaps through the formation of stable complexes or derivatives, could open up new avenues for its practical use.

- To cite this document: BenchChem. [Synthesis of Dithioformic Acid from Carbon Disulfide: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12793677/docs#synthesis-of-dithioformic-acid-from-carbon-disulfide-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b12793677/docs#synthesis-of-dithioformic-acid-from-carbon-disulfide-an-in-depth-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)